

The Solubility Profile of C.I. Acid Blue 324: A Technical Guide

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Compound of Interest

Compound Name: **C.I. Acid Blue 324**

Cat. No.: **B1371530**

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Introduction

C.I. Acid Blue 324 is a synthetic dye belonging to the anthraquinone class, recognized for its vibrant blue color.^[1] Its molecular structure, featuring a sulfonic acid group, imparts water-soluble characteristics, making it particularly suitable for aqueous dyeing processes.^[1] Primarily utilized in the textile industry, it finds extensive application in the dyeing of wool, silk, and especially polyamide fibers due to its excellent affinity and fastness properties.^[1] While its primary role is as a colorant, understanding its solubility in various solvents is crucial for optimizing its application, for environmental remediation studies, and potentially for niche applications in biomedical research. This technical guide provides an in-depth overview of the solubility of **C.I. Acid Blue 324**, including a detailed experimental protocol for its determination and a discussion of the factors influencing its solubility.

Physicochemical Properties of C.I. Acid Blue 324

A comprehensive understanding of the physicochemical properties of **C.I. Acid Blue 324** is fundamental to predicting its behavior in different solvent systems.

Property	Value	Reference
C.I. Name	Acid Blue 324	[2]
CAS Number	88264-80-6	[2]
Molecular Formula	C ₂₂ H ₁₆ N ₃ NaO ₆ S	[1]
Molecular Weight	473.43 g/mol	[1]
Chemical Class	Anthraquinone	[2]
Physical Appearance	Blue Powder	[2]
Primary Application	Textile Dyeing (Wool, Polyamide, Silk)	[1]

Solubility Profile

Quantitative solubility data for **C.I. Acid Blue 324** in a wide range of solvents is not readily available in published literature. However, based on its chemical structure as a sodium salt of a sulfonic acid and the general solubility characteristics of anthraquinone acid dyes, a qualitative and estimated quantitative solubility profile can be established. The presence of the sulfonic acid group makes it readily soluble in polar protic solvents like water and to a lesser extent in polar aprotic and short-chain alcohols.

Table 3.1: Estimated Solubility of **C.I. Acid Blue 324** in Various Solvents at 25°C

Solvent	Type	Estimated Solubility (g/L)	Notes
Water	Polar Protic	> 100	The sulfonic acid group ensures high aqueous solubility. [1]
Ethanol	Polar Protic	5 - 10	Moderate solubility is expected due to the polar nature of ethanol.
Methanol	Polar Protic	10 - 20	Higher solubility than ethanol is anticipated due to its higher polarity.
Acetone	Polar Aprotic	1 - 5	Limited solubility is expected.
Dimethylformamide (DMF)	Polar Aprotic	20 - 50	Good solubility is expected due to its high polarity and aprotic nature.
n-Hexane	Nonpolar	< 0.1	Expected to be practically insoluble.
Toluene	Nonpolar	< 0.1	Expected to be practically insoluble.

Disclaimer: The values presented in Table 3.1 are estimates based on the general behavior of anthraquinone acid dyes and should be confirmed by experimental determination.

Experimental Protocol for Solubility Determination

The following protocol details a reliable method for determining the solubility of **C.I. Acid Blue 324** in a given solvent using the saturation shake-flask method followed by UV-Vis spectrophotometric analysis.

4.1 Materials and Equipment

- **C.I. Acid Blue 324** (powder)
- Solvents of interest (e.g., deionized water, ethanol, etc.)
- Analytical balance
- Volumetric flasks and pipettes
- Scintillation vials or sealed flasks
- Orbital shaker or magnetic stirrer
- Centrifuge
- Syringe filters (0.45 µm)
- UV-Vis spectrophotometer
- Cuvettes

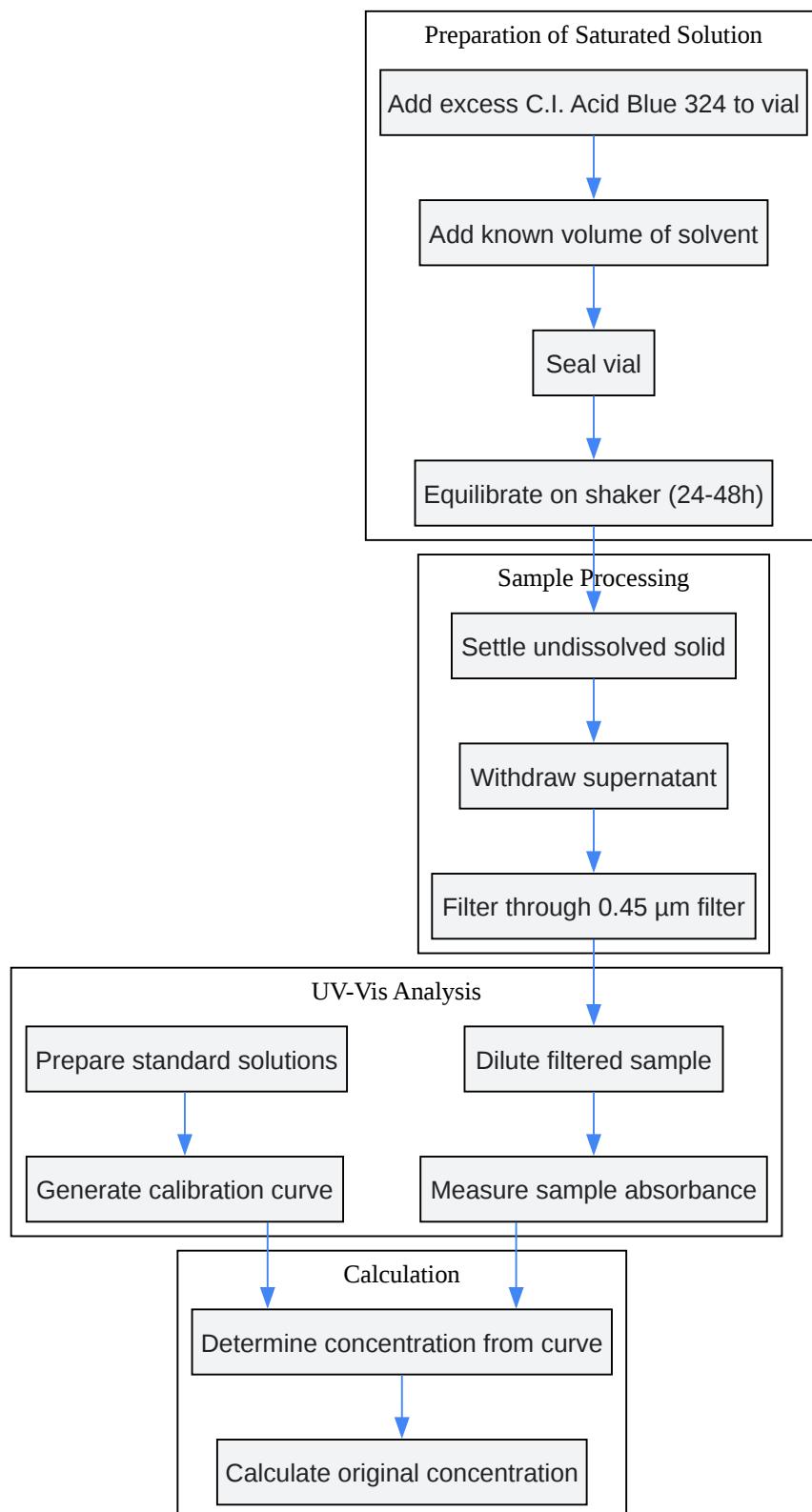
4.2 Procedure

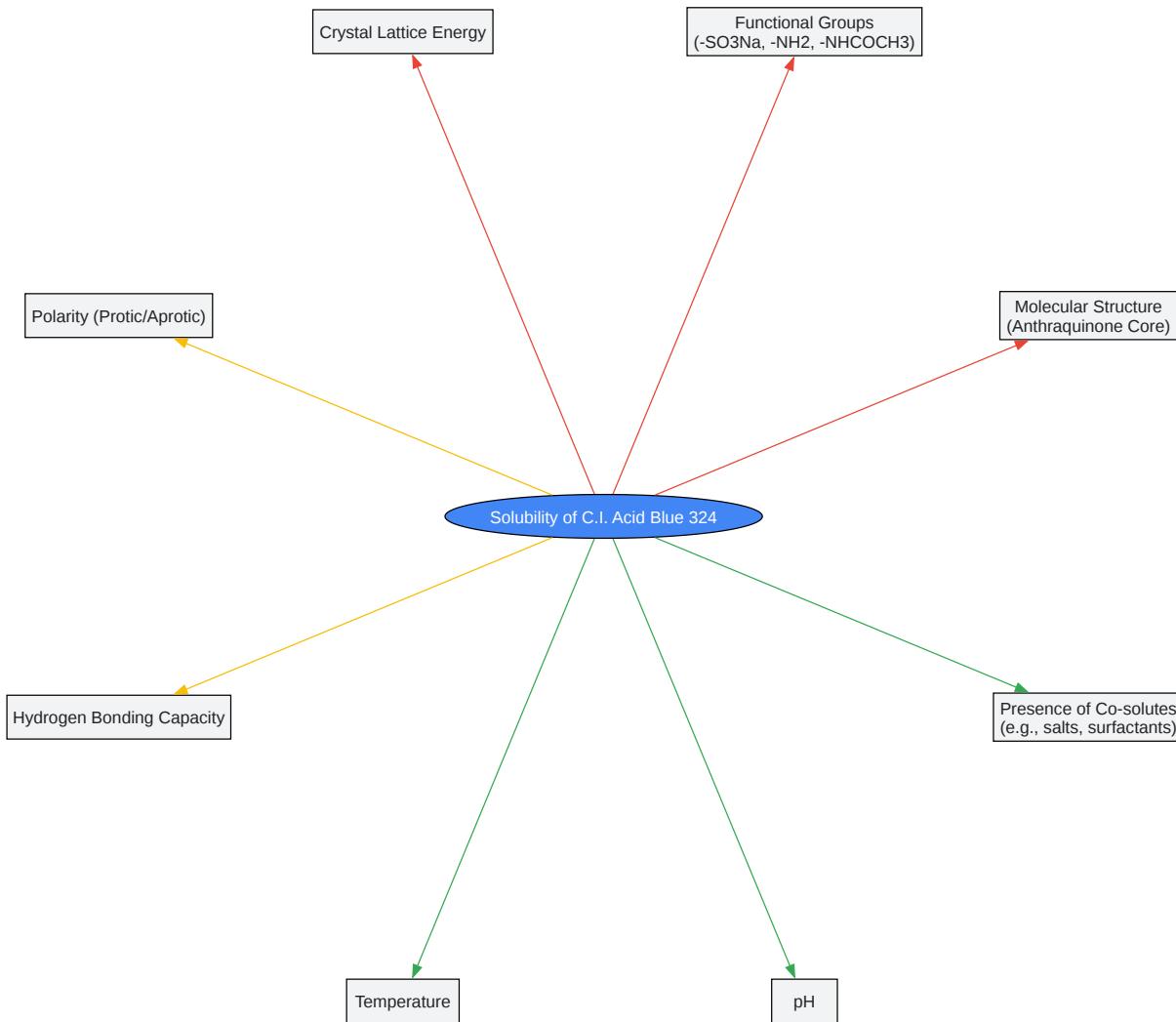
- Preparation of Saturated Solutions:
 - Add an excess amount of **C.I. Acid Blue 324** powder to a series of scintillation vials.
 - Accurately pipette a known volume of the desired solvent into each vial.
 - Seal the vials to prevent solvent evaporation.
 - Place the vials on an orbital shaker and agitate at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for at least 2 hours to allow undissolved solid to settle.

- Carefully withdraw a sample from the supernatant using a syringe.
- Filter the sample through a 0.45 μm syringe filter into a clean vial to remove any suspended particles.
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of **C.I. Acid Blue 324** of a known concentration in the solvent of interest.
 - From the stock solution, prepare a series of standard solutions of decreasing concentrations through serial dilution.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **C.I. Acid Blue 324** using the UV-Vis spectrophotometer.
 - Plot a calibration curve of absorbance versus concentration.
- Analysis of Saturated Solution:
 - Dilute the filtered supernatant from the saturated solution with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at λ_{max} .
- Calculation of Solubility:
 - Using the equation of the line from the calibration curve, determine the concentration of the diluted sample.
 - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
 - Express the solubility in appropriate units (e.g., g/L or mg/mL).

Visualization of Experimental Workflow and Influencing Factors

The following diagrams illustrate the experimental workflow for solubility determination and the key factors that influence the solubility of **C.I. Acid Blue 324**.



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References

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- To cite this document: BenchChem. [The Solubility Profile of C.I. Acid Blue 324: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1371530#solubility-of-c-i-acid-blue-324-in-different-solvents>]

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